Application Notes & Protocols: The Role of Decyl Glucoside in Advanced Drug Delivery Systems

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Decyl glucoside*
CAS No.:	*54549-25-6*
Cat. No.:	*B1670169*

Get Quote

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive technical guide on the application of **decyl glucoside**, a non-ionic alkyl polyglucoside (APG) surfactant, in the formulation of sophisticated drug delivery systems. We will explore its fundamental physicochemical properties, mechanisms of action, and its pivotal role in the development of microemulsions, nanostructured lipid carriers (NLCs), and self-microemulsifying drug delivery systems (SMEDDS). This guide combines theoretical principles with detailed, field-proven experimental protocols to empower researchers in leveraging **decyl glucoside** for enhanced drug solubilization, stability, and bioavailability.

Introduction: Understanding Decyl Glucoside

Decyl glucoside is a plant-derived, non-ionic surfactant that has garnered significant interest in the pharmaceutical industry for its favorable safety profile and versatile functionality.[1] Chemically, it is an alkyl polyglucoside synthesized from the reaction of glucose (from corn starch) with decanol (a fatty alcohol derived from coconut or palm oil).[1][2] This structure,

© 2026 BenchChem. All rights reserved.

consisting of a hydrophilic glucose head and a hydrophobic C10 alkyl tail, imparts excellent surfactant properties while ensuring biocompatibility and biodegradability.[2][3]

Key Advantages in Pharmaceutical Formulations:

- Exceptional Mildness: **Decyl glucoside** is renowned for its low potential for skin and eye irritation, making it an ideal excipient for topical, dermal, and mucosal drug delivery systems.[4][5][6] The Cosmetic Ingredient Review (CIR) Expert Panel has affirmed its safety for use in cosmetic products when formulated to be non-irritating.[2][7]

- High Biocompatibility & Biodegradability: Derived from natural and renewable resources, it is readily biodegradable and considered environmentally friendly.[8] Its non-toxic nature makes it suitable for a wide range of applications, including products for sensitive skin.[9]

- Formulation Stability: As a non-ionic surfactant, **decyl glucoside** is stable over a wide pH range and compatible with most other surfactant types (anionic, cationic, amphoteric) and pharmaceutical ingredients.[8] Its uncharged headgroup prevents interactions with ions in hard water or biological fluids, ensuring consistent performance.[8][10][11]

- Effective Foaming and Emulsifying Properties: It is an excellent foaming agent and emulsifier, capable of reducing the surface tension between oil and water phases to create stable and uniform delivery systems.[2][12]

Physicochemical Properties of **Decyl Glucoside**

The performance of **decyl glucoside** in a formulation is dictated by its fundamental properties, summarized below.

© 2026 BenchChem. All rights reserved.

Property	Typical Value / Description	Significance in Drug Delivery
Chemical Name	D-Glucopyranoside, decyl	---
CAS Number	68515-73-1	---
Molecular Formula	C16H32O6	Influences molecular packing and interactions.
Molecular Weight	~320.42 g/mol	Affects diffusion and interfacial behavior.[13]
Type	Non-ionic Surfactant	Ensures stability across various pH levels and ionic strengths.[2][14]
Appearance	Light yellow, viscous liquid	Practical consideration for handling and formulation.[3]
Critical Micelle Conc. (CMC)	~2.2 mM	The concentration above which it self-assembles into micelles to solubilize hydrophobic drugs.[15]
pH (10% solution)	11.5 - 12.5	Requires pH adjustment in final formulations to match physiological conditions.[16][17]
Solubility	Water Soluble	Facilitates its use in aqueous-based systems and during processing.

Core Mechanism: How **Decyl Glucoside** Enhances Drug Delivery

Non-ionic surfactants are cornerstones of modern pharmaceutics, primarily used to overcome the poor aqueous solubility of many active pharmaceutical ingredients (APIs).[18][19] They improve a drug's dissolution rate and bioavailability by several mechanisms.[20]

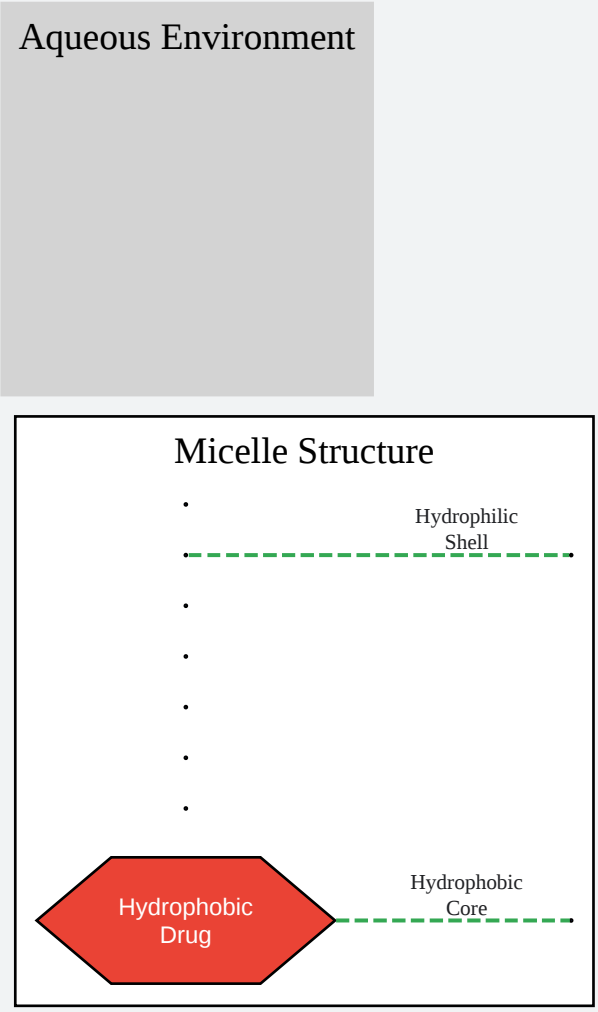
© 2026 BenchChem. All rights reserved.

- Micellar Solubilization: Above its CMC, **decyl glucoside** molecules spontaneously self-assemble into spherical structures called micelles. The hydrophobic alkyl tails form a core, creating a microenvironment capable of encapsulating lipophilic (poorly water-soluble) drug molecules. The hydrophilic glucose heads form an outer shell, rendering the entire micelle-drug complex water-soluble.[19][20] This dramatically increases the concentration of the drug that can be dissolved in an aqueous medium.

- Interfacial Tension Reduction: As a surfactant, **decyl glucoside** positions itself at the oil-water interface, reducing the interfacial tension. This is the fundamental principle behind its ability to act as an emulsifier, enabling the formation and stabilization of dispersed systems like microemulsions and nanoemulsions where a drug-loaded oil phase is finely distributed within an aqueous phase.[2][18]

- Permeability Enhancement: Surfactants can transiently and reversibly interact with the lipid bilayers of biological membranes (like the skin or intestinal epithelium), altering their fluidity.[20] This can increase the permeability of the membrane, facilitating the transport of the drug into systemic circulation or deeper tissue layers.[20]

© 2026 BenchChem. All rights reserved.



Micellar solubilization of a hydrophobic drug.

Click to download full resolution via product page

Caption: **Decyl glucoside** forms micelles, encapsulating hydrophobic drugs in a core and presenting a hydrophilic shell to the aqueous phase.

Application & Protocols: Formulating Drug Delivery Systems

Decyl glucoside's properties make it a valuable excipient for several advanced drug delivery platforms.

A. Decyl Glucoside-Based Microemulsions

© 2026 BenchChem. All rights reserved.

Microemulsions are clear, thermodynamically stable, isotropic mixtures of oil, water, and surfactant, often with a co-surfactant.[5] They are excellent vehicles for enhancing the cutaneous and transdermal delivery of drugs due to their high solubilization capacity and ability to improve permeation.

Case Study Insight: A study demonstrated that **decyl glucoside**-based microemulsions significantly enhanced the delivery of antioxidants like lycopene and ascorbic acid into porcine skin.[5] A formulation containing monocaprylin as part of the oil phase increased lycopene delivery by up to 8-fold compared to a simple solution and was found to be significantly less cytotoxic than moderate irritants.[5]

Protocol 1: Preparation of a Microemulsion for Topical Delivery

Objective: To formulate a stable oil-in-water (o/w) microemulsion using **decyl glucoside** for the cutaneous delivery of a lipophilic API.

Materials:

- Lipophilic API (e.g., Lycopene)
- Oil Phase: Isopropyl myristate, Monocaprylin
- Surfactant: **Decyl glucoside**
- Co-surfactant: Ethanol
- Aqueous Phase: Purified water

Methodology:

- Excipient Screening:
  - Causality: The first step is to determine the solubility of the API in various oils and surfactants to select the most effective components.

© 2026 BenchChem. All rights reserved.

- Procedure: Add an excess amount of the API to 2 mL of each oil and surfactant in separate vials. Vortex for 30 minutes and then shake at 37°C for 48 hours. Centrifuge the samples and quantify the amount of dissolved API in the supernatant using a validated HPLC method. Select the oil and surfactant that show the highest solubilization capacity.

- Constructing the Pseudo-Ternary Phase Diagram:
  - Causality: This diagram is essential to identify the concentration ranges of oil, surfactant/co-surfactant (S/CoS), and water that result in a stable microemulsion.
  - Procedure: a. Prepare various mixtures of surfactant (**Decyl glucoside**) and co-surfactant (Ethanol) at different weight ratios (e.g., 1:1, 2:1, 3:1). This is the S/CoS mix. b. For each S/CoS ratio, prepare a series of mixtures with the selected oil phase at different weight ratios (e.g., 1:9, 2:8, ... 9:1). c. Titrate each oil-S/CoS mixture with the aqueous phase (purified water) dropwise under constant stirring. d. Observe the mixture for clarity and flowability. The point at which the solution turns from turbid to clear marks the formation of a microemulsion. e. Plot the data on a ternary phase diagram to delineate the microemulsion region.

- Formulation Preparation:
  - Causality: Based on the phase diagram, select a composition from the center of the microemulsion region to ensure maximum stability.
  - Procedure: a. Dissolve the pre-weighed lipophilic API in the selected oil phase. b. Add the required amount of the S/CoS mixture (**Decyl glucoside** and Ethanol) to the oil phase and vortex until a clear solution is formed. c. Slowly add the purified water to this mixture under gentle magnetic stirring until a transparent, low-viscosity microemulsion forms spontaneously.

- Characterization:
  - Droplet Size and Polydispersity Index (PDI): Analyze using Dynamic Light Scattering (DLS). A droplet size of <100 nm with a PDI <0.3 is desirable.
  - Zeta Potential: Measure to assess the surface charge and predict long-term stability.

© 2026 BenchChem. All rights reserved.

- Drug Content and Entrapment Efficiency: Quantify the API concentration using HPLC to ensure accurate loading.

B. Nanostructured Lipid Carriers (NLCs)

NLCs are a second generation of lipid nanoparticles composed of a blend of solid and liquid lipids, creating an imperfect crystal lattice structure.[4][21] This structure offers higher drug loading capacity and reduces potential drug expulsion during storage compared to Solid Lipid Nanoparticles (SLNs).[22] **Decyl glucoside** is highly effective as a surfactant in NLC systems, where it stabilizes the lipid nanoparticles and prevents aggregation.[4]

Case Study Insight: In a study developing NLCs for green tea extract, formulations using 2% to 3% **decyl glucoside** were prepared via the high shear homogenization method. The results showed that increasing the concentration of **decyl glucoside** to 3% produced the most physically stable NLC preparation, which was also found to be non-irritating in a HET-CAM test.[4]

Protocol 2: High Shear Homogenization for NLC Formulation

Objective: To prepare drug-loaded NLCs stabilized by **decyl glucoside**.

Materials:

- API
- Solid Lipid (e.g., Glyceryl monostearate)
- Liquid Lipid (e.g., Oleic acid)
- Surfactant: **Decyl glucoside**
- Aqueous Phase: Purified water

Methodology:

- Preparation of Lipid Phase:

© 2026 BenchChem. All rights reserved.

- Procedure: Weigh the solid lipid, liquid lipid, and the API. Heat them together in a beaker at a temperature approximately 5-10°C above the melting point of the solid lipid. Stir until a clear, homogenous lipid melt is obtained.

- Preparation of Aqueous Phase:
  - Procedure: In a separate beaker, dissolve the **decyl glucoside** in purified water. Heat this aqueous surfactant solution to the same temperature as the lipid phase.
  - Causality: Maintaining both phases at the same temperature is critical to prevent premature solidification of the lipid upon mixing.

- Homogenization:
  - Procedure: a. Add the hot aqueous phase to the hot lipid phase under continuous stirring. This creates a coarse pre-emulsion. b. Immediately subject this pre-emulsion to high shear homogenization (e.g., using an Ultra-Turrax) at a high speed (e.g., 10,000-20,000 rpm) for 5-10 minutes.
    - Causality: The high shear forces break down the coarse emulsion droplets into the nanometer range.

- Cooling and NLC Formation:
  - Procedure: Transfer the resulting hot nanoemulsion to an ice bath and continue stirring at a lower speed.
  - Causality: Rapid cooling causes the lipid to recrystallize, entrapping the drug within the solid matrix and forming the NLCs.

- Characterization:
  - Particle Size, PDI, and Zeta Potential: Analyze using DLS.
  - Entrapment Efficiency (EE%): Separate the free, unentrapped drug from the NLCs using ultracentrifugation. Quantify the drug in the supernatant and calculate EE% using the formula: EE% = [(Total Drug - Free Drug) / Total Drug] x 100

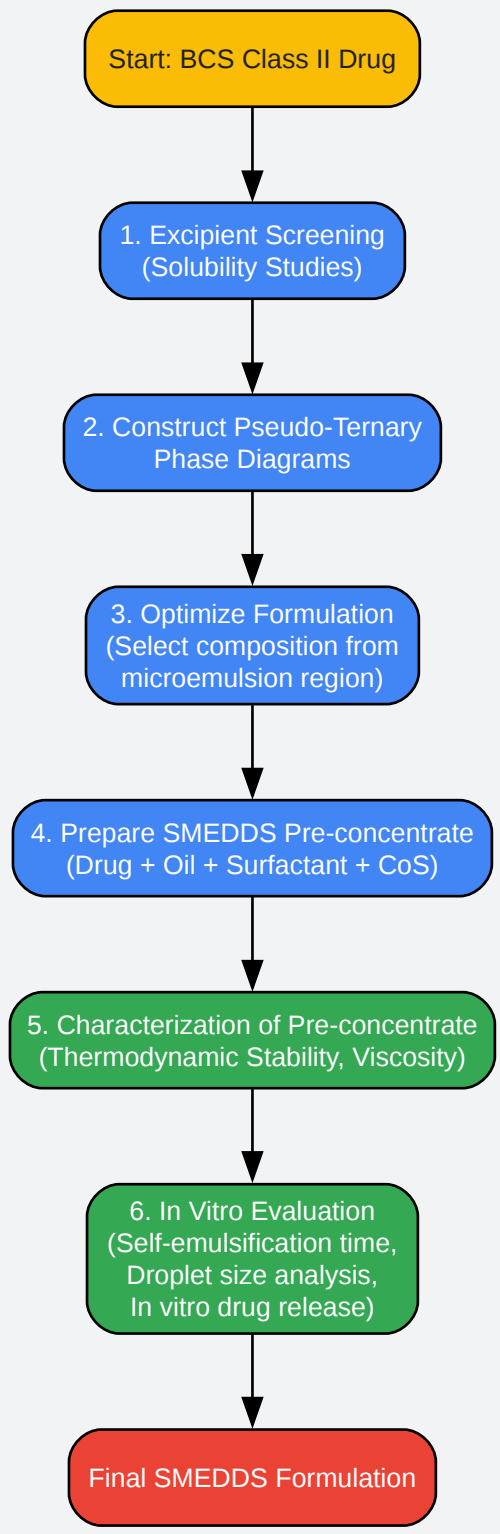
© 2026 BenchChem. All rights reserved.

- Morphology: Visualize the NLCs using Transmission Electron Microscopy (TEM) or Scanning Electron Microscopy (SEM).

C. Self-Microemulsifying Drug Delivery Systems (SMEDDS)

SMEDDS are isotropic mixtures of oil, surfactant, co-surfactant, and drug that form a fine oil-in-water microemulsion upon gentle agitation with aqueous fluids, such as those in the gastrointestinal (GI) tract.[23][24][25] This in-situ formation of a microemulsion presents the drug in a solubilized state with a large surface area, which can significantly enhance oral bioavailability for poorly water-soluble (BCS Class II) drugs.[24][26]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for the development and evaluation of a SMEDDS formulation.

© 2026 BenchChem. All rights reserved.

Protocol 3: Development of a SMEDDS Formulation

Objective: To develop a SMEDDS pre-concentrate for oral delivery of a poorly water-soluble API.

Materials:

- API
- Oil (e.g., Castor oil, Capryol 90)
- Surfactant: **Decyl glucoside** (may be blended with others like Labrasol, Cremophor EL)
- Co-surfactant (e.g., Transcutol HP, PEG 400)

Methodology:

- Excipient Screening & Phase Diagram Construction:
  - Procedure: Follow the same principles as outlined in Protocol 1 (Steps 1 and 2) to determine the best oil, surfactant, and co-surfactant combination and to map the microemulsion region. The goal is to find a system that creates a large, stable microemulsion region.
- Preparation of SMEDDS Pre-concentrate:
  - Procedure: a. Select a formulation from the optimized microemulsion region. b. Accurately weigh the oil, surfactant (**decyl glucoside**), and co-surfactant into a glass vial. c. Heat the mixture gently (to 40°C) if necessary to ensure homogeneity. d. Add the pre-weighed API and vortex or stir until the drug is completely dissolved, resulting in a clear, homogenous pre-concentrate.
- Thermodynamic Stability Studies:
  - Causality: These stress tests are crucial to ensure the SMEDDS pre-concentrate will not undergo phase separation or drug precipitation upon storage.

© 2026 BenchChem. All rights reserved.

- Heating-Cooling Cycles: Cycle the formulation between 4°C and 45°C, with storage at each temperature for 48 hours. Observe for any signs of instability.
- Centrifugation: Centrifuge the formulation at 3500 rpm for 30 minutes and observe for phase separation.
- Freeze-Thaw Cycles: Cycle the formulation between -21°C and +25°C, with storage at each temperature for 48 hours.

- Evaluation of Self-Emulsification Performance:
  - Procedure: a. Add 1 mL of the SMEDDS pre-concentrate to 250 mL of purified water in a glass beaker at 37°C with gentle agitation (e.g., 50 rpm). b. Visually assess the rate of emulsification and the appearance of the final emulsion (it should be clear or slightly bluish). c. Measure the time taken for the pre-concentrate to form a homogenous microemulsion. An emulsification time of less than 1 minute is generally considered excellent.
  - Droplet Size Analysis: After emulsification, measure the droplet size and PDI of the resulting microemulsion using DLS.

Summary of Characterization Techniques

A multi-faceted approach is required to fully characterize these complex delivery systems.

© 2026 BenchChem. All rights reserved.

Technique	Parameter Measured	Importance
Dynamic Light Scattering (DLS)	Particle/Droplet Size, Polydispersity Index (PDI), Zeta Potential	Confirms nanoscale size, assesses uniformity, and predicts physical stability.
High-Performance Liquid Chromatography (HPLC)	Drug Content, Entrapment Efficiency, Purity	Quantifies API loading and ensures formulation accuracy. [3][27]
Transmission/Scanning Electron Microscopy (TEM/SEM)	Morphology, Size, and Surface Characteristics	Provides visual confirmation of the nanoparticle structure and shape.
Differential Scanning Calorimetry (DSC)	Thermal Behavior, Drug-Lipid Interactions	Used for NLCs to confirm the physical state of the lipid and drug entrapment.
In Vitro Release Studies (e.g., Dialysis Bag Method)	Drug Release Rate and Profile	Evaluates how the formulation releases the API over time in a simulated physiological fluid.
Rheology Studies	Viscosity	Important for topical formulations (spreadability) and SMEDDS pre-concentrates (fillability into capsules).[3]

Conclusion

Decyl glucoside is a highly versatile and safe non-ionic surfactant with significant utility in the formulation of advanced drug delivery systems. Its mildness, biocompatibility, and robust stabilizing properties make it an exemplary choice for microemulsions, NLCs, and SMEDDS. By acting as an effective solubilizer and emulsifier, it directly addresses the critical challenge of delivering poorly water-soluble drugs, thereby enhancing their therapeutic potential. The protocols and principles outlined in this guide provide a solid foundation for researchers to harness the benefits of **decyl glucoside** in developing next-generation pharmaceutical products.

© 2026 BenchChem. All rights reserved.

References

- ResearchGate. (n.d.). Pharmaceutical applications of non-ionic surfactants. Retrieved from [Link]
- El-Gazaerly, H. (2026, January 6). Non-ionic surfactant: Significance and symbolism. AIMS Press. Retrieved from [Link]
- Al-Malah, K. et al. (2023, November 29). Unveiling the Role of Nonionic Surfactants in Enhancing Cefotaxime Drug Solubility: A UV-Visible Spectroscopic Investigation in Single and Mixed Micellar Formulations. PMC. Retrieved from [Link]
- Shah, F. (2023, June 16). Surfactants in pharmaceutical formulations: enhancing drug solubility and bioavailability. Allied Journals. Retrieved from [Link]
- Al-Malah, K. et al. (2024, January 5). Unveiling the Role of Nonionic Surfactants in Enhancing Cefotaxime Drug Solubility: A UV-Visible Spectroscopic Investigation in Single and Mixed Micellar Formulations. ResearchGate. Retrieved from [Link]
- Skincare Lab. (n.d.). The Science Behind **Decyl Glucoside**: A Deep Dive into its Properties and Benefits. Retrieved from [Link]
- Ataman Kimya. (n.d.). **DECYL GLUCOSIDE**. Retrieved from [Link]
- Lestari, W. et al. (n.d.). The Effect of **Decyl Glucoside** on Stability and Irritability of Nanostructured Lipid Carriers-Green Tea Extract as Topical Preparations. ResearchGate. Retrieved from [Link]
- Minimalist. (2020, October 31). What is **Decyl glucoside**? Uses and Benefits for Skin. Retrieved from [Link]
- Dhakar, R. C. et al. (2017, May 14). SELF-MICRO EMULSIFYING DRUG DELIVERY SYSTEMS (SMEDDS): A REVIEW ON PHYSICO-CHEMICAL AND BIOPHARMACEUTICAL ASPECTS. International Journal of Pharmacy and Pharmaceutical Sciences. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- FormuNova. (n.d.). Everything you need to know about **Decyl Glucoside**. Retrieved from [Link]
- Carl ROTH. (n.d.). Safety Data Sheet: **Decyl glucoside**. Retrieved from [Link]
- Al-Malah, K. et al. (2026, January 7). **Decyl glucoside** as a sustainable surfactant for cosmetic formulations: environmental stability under hardness, pH, and temperature variations. PMC. Retrieved from [Link]
- Ataman Kimya. (n.d.). **DECYL GLUCOSIDE**. Retrieved from [Link]
- SciSpace. (n.d.). **Decyl glucoside**. Retrieved from [Link]
- Pepe, D. et al. (2012, September 15). Decylglucoside-based microemulsions for cutaneous localization of lycopene and ascorbic acid. PubMed. Retrieved from [Link]
- Li, M. et al. (n.d.). A Self-microemulsifying Drug Delivery System (SMEDDS) for a Novel Medicative Compound Against Depression: a Preparation and Bioavailability Study in Rats. PMC. Retrieved from [Link]
- Pouton, C. W. (2025, August 6). A self-microemulsifying drug delivery system (SMEDDS). ResearchGate. Retrieved from [Link]
- Wikipedia. (n.d.). Self-microemulsifying drug delivery system. Retrieved from [Link]
- Slideshare. (n.d.). Self micro-emulsifying drug delivery system (SMEDDS). Retrieved from [Link]
- Ataman Kimya. (n.d.). **DECYL GLUCOSIDE**. Retrieved from [Link]
- Yoo, H. S. et al. (2009, June 28). Preparation and characterization of solid lipid nanoparticles loaded with doxorubicin. PubMed. Retrieved from [Link]
- interchimie. (n.d.). **decyl glucoside**. Retrieved from [Link]
- ResearchGate. (n.d.). Methods of preparation of solid lipid nanoparticles. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Humblebee & Me. (2020, September 2). **Decyl Glucoside**. Retrieved from [Link]
- Fiume, M. M. et al. (2013). Safety assessment of **decyl glucoside** and other alkyl glucosides as used in cosmetics. International Journal of Toxicology, 32(5_suppl), 22S-48S. Retrieved from [Link]
- Chen, J. et al. (2005). [Analysis of do**decyl glucoside** by RP-HPLC]. Se Pu, 23(5), 562. Retrieved from [Link]
- MCB Books. (n.d.). **Decyl Glucoside** | Uses | Application | Specification | Properties. Retrieved from [Link]
- Al-Malah, K. et al. (n.d.). **Decyl glucoside** as a sustainable surfactant for cosmetic formulations: environmental stability under hardness, pH, and temperature variations. RSC Publishing. Retrieved from [Link]
- ResearchGate. (2025, August 10). Safety Assessment of **Decyl Glucoside** and Other Alkyl Glucosides as Used in Cosmetics. Retrieved from [Link]
- ResearchGate. (2026, January 11). **Decyl glucoside** as a sustainable surfactant for cosmetic formulations: environmental stability under hardness, pH, and temperature variations. Retrieved from [Link]
- Nah, J. W. et al. (n.d.). Preparation of Solid Lipid Nanoparticles and Nanostructured Lipid Carriers for Drug Delivery and the Effects of Preparation Parameters of Solvent Injection Method. PMC. Retrieved from [Link]
- Biomedical Research Bulletin. (2024, September 30). Basics of Solid Lipid Nanoparticles Formulation. Retrieved from [Link]
- International Journal of Scientific Research & Technology. (n.d.). Development And Assessment Of A Bcs Class II - SGLT2 (Sodium Glucose Cotransporter 2) Inhibitor Drug In The Form Of Solid Lipid Nanoparticles By Selecting Different Lipids, Co-Surfactants, And Manufacturing Techniques. Retrieved from [Link]
- MCB Books. (n.d.). **Decyl glucoside** properties...Applications. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Chemistry Connection. (n.d.). Typical Analysis **Decyl Glucoside**. Retrieved from [Link]
- Cosmetic Ingredient Review. (2011, December 19). **Decyl Glucoside** and Other Alkyl Glucosides as Used in Cosmetics. Retrieved from [Link]
- Google Patents. (n.d.). CN102786558A - Preparation method of decyl glucopyranoside.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. formunova.com [formunova.com]
- 2. nbinno.com [nbinno.com]
- 3. bocsci.com [bocsci.com]
- 4. researchgate.net [researchgate.net]
- 5. Decylglucoside-based microemulsions for cutaneous localization of lycopene and ascorbic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Safety assessment of decyl glucoside and other alkyl glucosides as used in cosmetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Decyl glucoside as a sustainable surfactant for cosmetic formulations: environmental stability under hardness, pH, and temperature variations - PMC [pmc.ncbi.nlm.nih.gov]
- 9. beminimalist.co [beminimalist.co]
- 10. Decyl glucoside as a sustainable surfactant for cosmetic formulations: environmental stability under hardness, pH, and temperature variations - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 11. researchgate.net [researchgate.net]
- 12. atamankimya.com [atamankimya.com]
- 13. CN102786558A - Preparation method of decyl glucopyranoside - Google Patents [patents.google.com]

© 2026 BenchChem. All rights reserved.

- 14. wisdomlib.org [wisdomlib.org]
- 15. scispace.com [scispace.com]
- 16. humblebeeandme.com [humblebeeandme.com]
- 17. chemistryconnection.com [chemistryconnection.com]
- 18. researchgate.net [researchgate.net]
- 19. Unveiling the Role of Nonionic Surfactants in Enhancing Cefotaxime Drug Solubility: A UV-Visible Spectroscopic Investigation in Single and Mixed Micellar Formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 20. asianpharmtech.com [asianpharmtech.com]
- 21. biomedrb.com [biomedrb.com]
- 22. Preparation of Solid Lipid Nanoparticles and Nanostructured Lipid Carriers for Drug Delivery and the Effects of Preparation Parameters of Solvent Injection Method - PMC [pmc.ncbi.nlm.nih.gov]
- 23. jddtonline.info [jddtonline.info]
- 24. researchgate.net [researchgate.net]
- 25. Self micro-emulsifying drug delivery system (SMEDDS) | PPTX [slideshare.net]
- 26. A Self-microemulsifying Drug Delivery System (SMEDDS) for a Novel Medicative Compound Against Depression: a Preparation and Bioavailability Study in Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 27. [Analysis of dodecyl glucoside by RP-HPLC] - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes & Protocols: The Role of Decyl Glucoside in Advanced Drug Delivery Systems]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670169/docs#application-notes-protocols-the-role-of-decyl-glucoside-in-advanced-drug-delivery-systems]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.